

Essential Safety and Logistics for Handling MK-7145

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Compound of Interest

Compound Name: MK-7145

Cat. No.: B609099

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **MK-7145**, a potent and selective small molecule inhibitor of the renal outer medullary potassium (ROMK) channel. As a compound under investigation for therapeutic use, it is imperative to handle **MK-7145** with a high degree of caution in a controlled laboratory setting.

Personal Protective Equipment (PPE) and Handling

Given that a specific Safety Data Sheet (SDS) for **MK-7145** is not publicly available, researchers should adhere to the highest safety standards for handling potent, biologically active small molecules.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile gloves. Double-gloving is recommended when handling the pure compound or concentrated solutions.
Body Protection	A lab coat should be worn at all times. For procedures with a risk of splashing or aerosol generation, a chemically resistant apron or gown is advised.
Respiratory	For handling the solid compound or when there is a risk of aerosolization, a properly fitted respirator (e.g., N95 or higher) or use of a fume hood is essential.

Handling Procedures:

- **Engineering Controls:** All work with solid **MK-7145** and concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Take all necessary precautions to prevent direct contact with skin, eyes, and clothing.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.
- **Spill Management:** In the event of a spill, secure the area and wear appropriate PPE. Absorb liquid spills with an inert material and collect solids carefully to avoid dust generation. Clean the spill area thoroughly. All cleanup materials should be treated as hazardous waste.

Disposal Plan

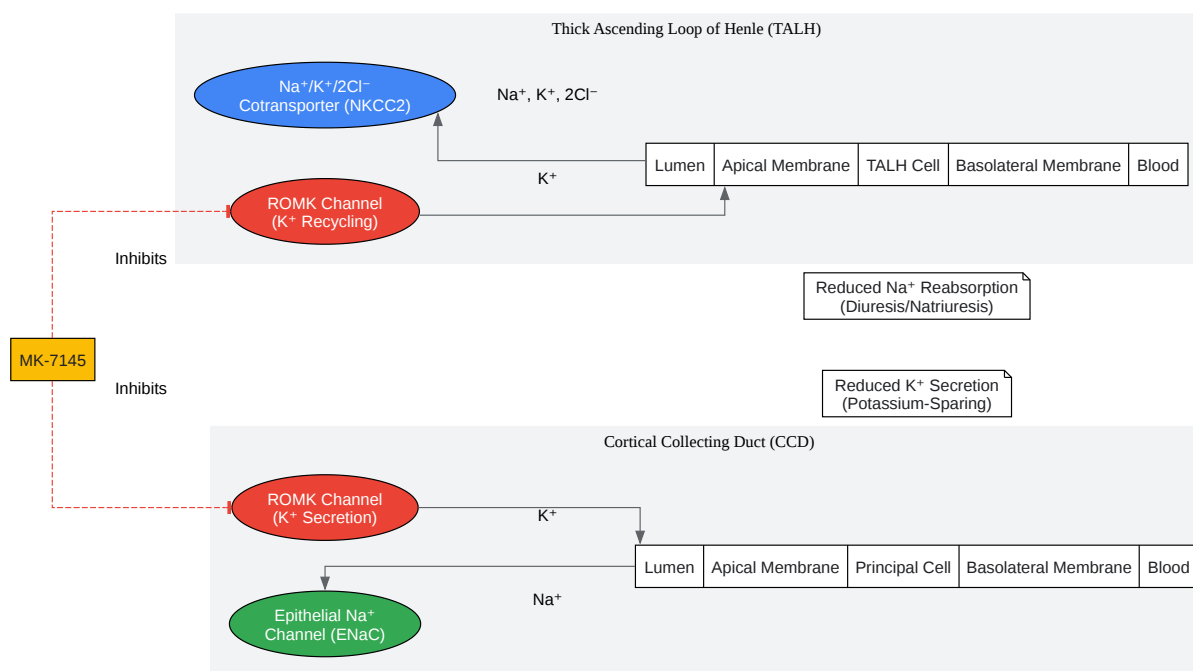
Dispose of all waste containing **MK-7145** in accordance with local, state, and federal regulations for hazardous chemical waste.

- **Solid Waste:** Collect all solid waste, including contaminated consumables (e.g., gloves, weigh boats, pipette tips), in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Liquid Waste:** Collect all liquid waste containing **MK-7145** in a compatible, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- **Empty Containers:** Unless thoroughly decontaminated, empty containers of **MK-7145** should be treated as hazardous waste.

Mechanism of Action and Signaling Pathway

MK-7145 is a selective inhibitor of the renal outer medullary potassium (ROMK) channel, also known as Kir1.1.^[1] This channel is crucial for potassium homeostasis and salt reabsorption in the kidneys.^{[1][2]}

The diagram below illustrates the mechanism of action of **MK-7145** in the nephron.



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Caption: Mechanism of action of **MK-7145** in the kidney.

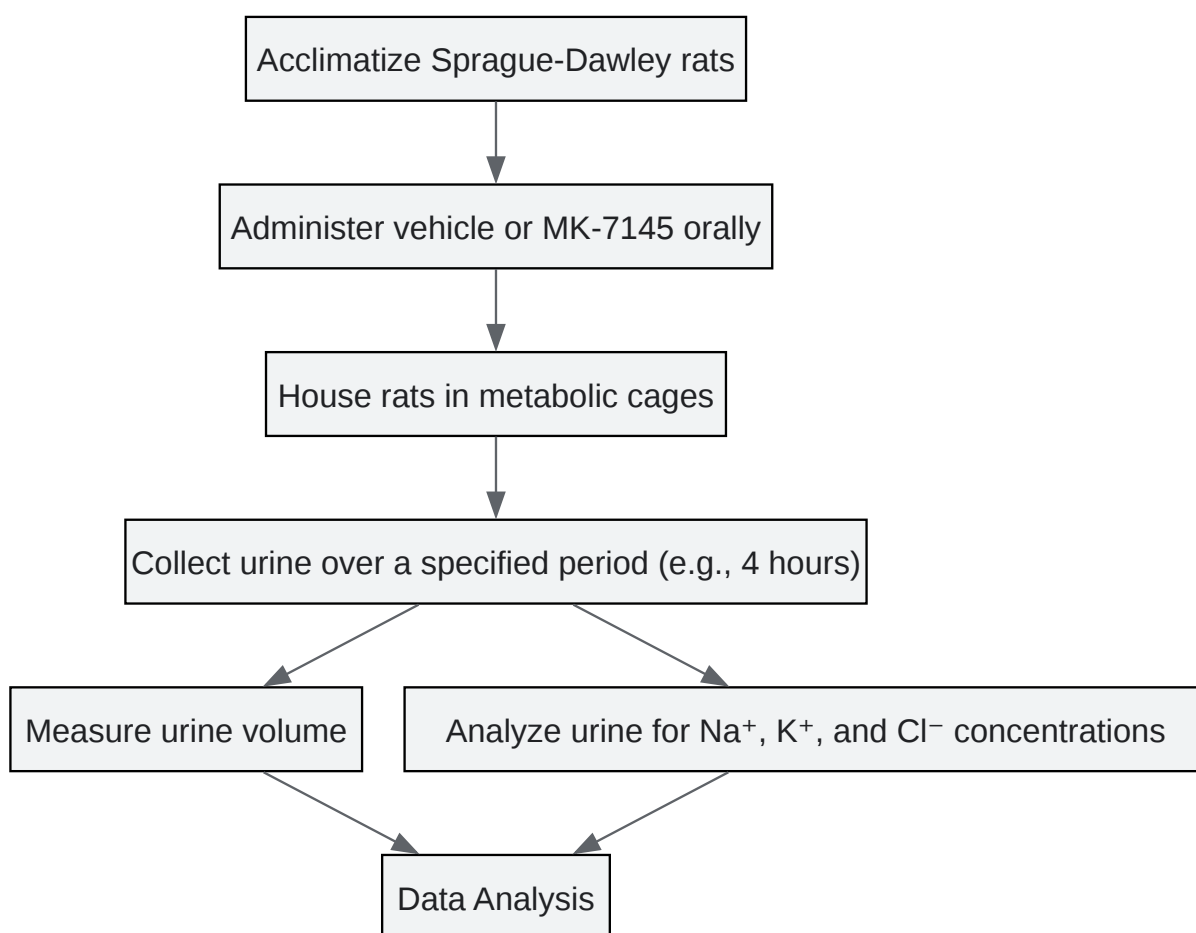
Experimental Protocols

MK-7145 has been evaluated in various preclinical models to assess its efficacy and safety. Below are summaries of key experimental designs.

Acute Rat Diuresis Model

This model is used to evaluate the diuretic and natriuretic effects of the compound.

Workflow:



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Caption: Workflow for the acute rat diuresis model.

Methodology:

- Male Sprague-Dawley rats are acclimatized to the laboratory conditions.
- On the day of the experiment, animals are orally dosed with either the vehicle control or **MK-7145** at various concentrations.[\[1\]](#)
- Immediately after dosing, rats are placed in individual metabolic cages.[\[1\]](#)
- Urine is collected for a defined period, typically 4 to 8 hours.[\[1\]](#)
- The total volume of urine is measured for each animal.
- Urine samples are analyzed for electrolyte concentrations (sodium, potassium, and chloride) using an ion-selective electrode system.
- The diuretic (urine volume) and natriuretic (sodium excretion) effects are calculated and compared between the treated and control groups.

Subchronic Blood Pressure Model in Spontaneously Hypertensive Rats (SHR)

This model assesses the antihypertensive effects of **MK-7145** over a longer duration.

Methodology:

- Spontaneously Hypertensive Rats (SHR) are used as a model for essential hypertension.
- Blood pressure is monitored continuously via implanted telemetry devices.[\[1\]](#)
- A baseline blood pressure reading is established for each animal.
- **MK-7145** is administered orally once daily for a period of several days (e.g., 4 days).[\[1\]](#)
- Blood pressure is monitored throughout the treatment period and for a follow-up period after the last dose.

- Changes in systolic and diastolic blood pressure are calculated relative to the baseline and compared to a vehicle-treated control group.[\[1\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **MK-7145** from published studies.

Table 1: In Vitro Potency and Selectivity

Target	Assay Type	IC ₅₀ (μM)	Reference
ROMK	Thallium Flux Assay	0.045	[3]
hERG	Patch Clamp	>30	[1]
Kir2.1	Not specified	>30	[3]
Kir2.3	Not specified	>30	[1]
Kir4.1	Not specified	>30	[1]
Kir7.1	Not specified	>30	[1]
Cav1.2	Not specified	>30	[3]
Nav1.5	Not specified	>30	[3]
SERT	³ H-serotonin uptake	2.40	[3]

Table 2: Preclinical Pharmacokinetics

Species	Route	Dose (mg/kg)	Bioavailability (%)	Half-life (h)	Reference
Rat	PO	3	25	2.1	[1]
Dog	PO	2	38	4.6	[1]
Rhesus	PO	2	13	4.0	[1]

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References

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling MK-7145]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609099#personal-protective-equipment-for-handling-mk-7145]

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